

An In-depth Technical Guide on the Fundamental Chemical Structure of Leiopyrrole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Leiopyrrole*

Cat. No.: *B1674708*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental chemical structure, properties, and potential synthesis of **Leiopyrrole**. Due to the limited availability of detailed experimental data and biological studies specifically on **Leiopyrrole**, this document also contextualizes the compound within the broader, well-documented class of pyrrole derivatives.

Core Chemical Structure and Properties of Leiopyrrole

Leiopyrrole, also referred to as Leiophrrrole, is a synthetic compound with the chemical name N,N-diethyl-2-[2-(2-methyl-5-phenylpyrrol-1-yl)phenoxy]ethanamine.^{[1][2]} Its core structure consists of a central pyrrole ring, a five-membered aromatic heterocycle containing a nitrogen atom. This ring is substituted at three positions, creating a complex molecule with potential for diverse chemical interactions.

Key Structural Features:

- **Pyrrole Ring:** Forms the heterocyclic core of the molecule.
- **Substituents:**
 - A methyl group at the 2-position.

- A phenyl group at the 5-position.
- A 1-(o-(2-(diethylamino)ethoxy)phenyl) group at the 1-position (on the nitrogen atom).

The molecular formula of **Leiopyrrole** is $C_{23}H_{28}N_2O$, with a corresponding molecular weight of 348.48 g/mol .[\[1\]](#)

Physicochemical Data

The known quantitative properties of **Leiopyrrole** are summarized in the table below.

Property	Value
CAS Number	5633-16-9
Molecular Formula	$C_{23}H_{28}N_2O$ [1]
Molecular Weight	348.48 [1]
Boiling Point	232 °C (at 13 mmHg) [1]
Density (estimate)	1.0742 [1]
Refractive Index	nD20 1.6025 [1]
pKa (predicted)	9.49 ± 0.25 [1]
Toxicity (oral, rat)	LD50: 700mg/kg [1]

Synthesis of Leiopyrrole: A General Approach

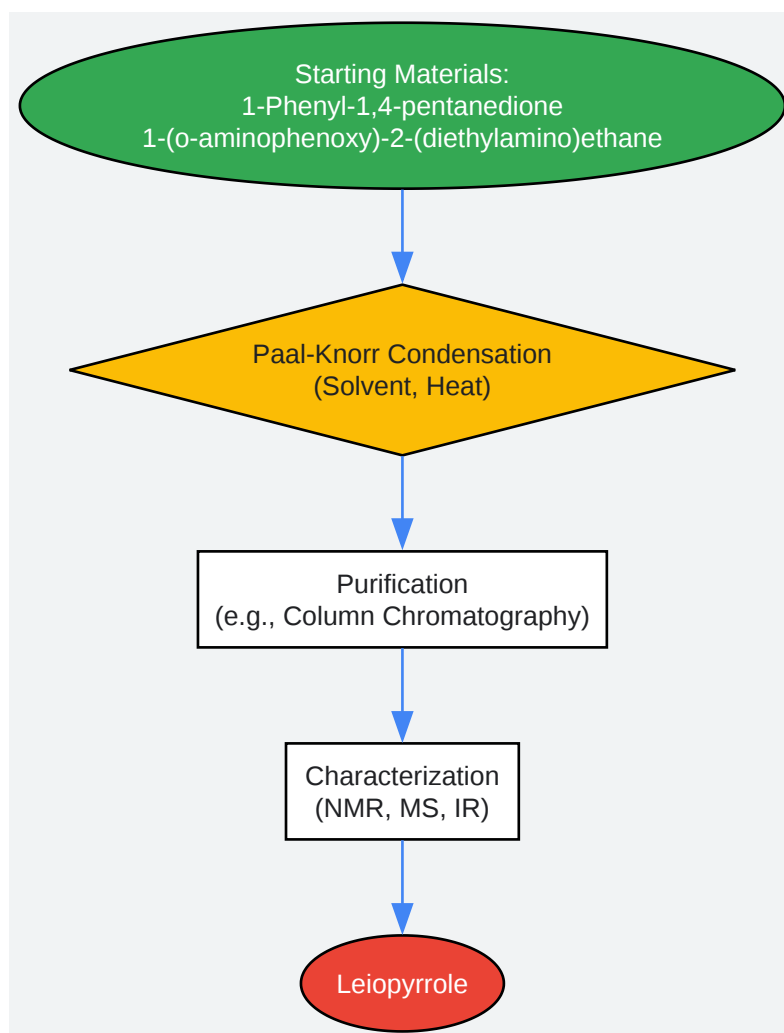
While a specific, detailed experimental protocol for the synthesis of **Leiopyrrole** is not readily available in the scientific literature, its structure suggests that it could be synthesized using established methods for creating substituted pyrroles. The Paal-Knorr synthesis is a prominent and versatile method for this purpose.

Hypothetical Experimental Protocol via Paal-Knorr Synthesis:

This protocol is a generalized procedure based on the principles of the Paal-Knorr pyrrole synthesis.

- **Reactant Preparation:** The synthesis would likely involve the condensation of a 1,4-dicarbonyl compound, such as 1-phenyl-1,4-pentanedione, with a primary amine, in this case, 1-(o-aminophenoxy)-2-(diethylamino)ethane.
- **Reaction Conditions:** The reactants would be dissolved in a suitable solvent, such as ethanol or acetic acid. The reaction mixture would then be heated under reflux for several hours to facilitate the condensation and cyclization.
- **Work-up and Purification:** After the reaction is complete, the solvent would be removed under reduced pressure. The resulting crude product would then be purified using standard techniques such as column chromatography on silica gel to isolate the pure **Leiopyrrole**.
- **Characterization:** The identity and purity of the synthesized **Leiopyrrole** would be confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Logical Workflow for the Synthesis of **Leiopyrrole**



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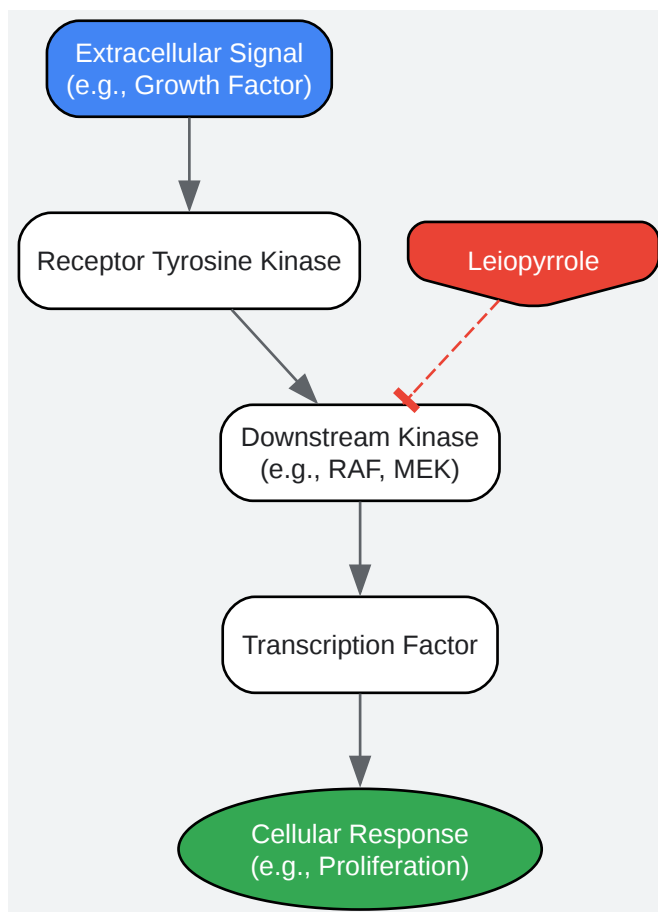
Caption: A logical workflow for the synthesis and verification of **Leiopyrrole**.

Biological Context and Potential Signaling Pathways

Specific biological activities and signaling pathways for **Leiopyrrole** have not been extensively studied. However, the pyrrole moiety is a well-known pharmacophore present in numerous biologically active compounds.^{[3][4][5][6]} Pyrrole derivatives have been shown to possess a wide range of pharmacological properties, including antimicrobial, antiviral, anticancer, and anti-inflammatory activities.^{[4][5][7][8][9]}

Given the prevalence of pyrrole structures in kinase inhibitors, a hypothetical mechanism of action for **Leiopyrrole** could involve the modulation of a protein kinase signaling pathway. Many small-molecule drugs target kinases involved in cell proliferation and survival, such as those in the MAPK/ERK pathway.

Hypothetical Signaling Pathway Inhibition



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- To cite this document: BenchChem. [An In-depth Technical Guide on the Fundamental Chemical Structure of Leiopyrrole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674708#fundamental-chemical-structure-of-leiopyrrole]

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